

An In-depth Technical Guide to Bayogenin (CAS: 6989-24-8)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bayogenin

Cat. No.: B190646

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the core properties, biological activities, and experimental methodologies related to **Bayogenin**, a naturally occurring pentacyclic triterpenoid.

Physicochemical Properties

Bayogenin is a well-characterized sapogenin, a derivative of oleanane. It is found in various plant species, including *Medicago sativa* (alfalfa), *Bolbostemma paniculatum*, and *Solidago canadensis*[1][2][3]. Its core physicochemical characteristics are summarized below.

Property	Value	Citation(s)
CAS Number	6989-24-8	[1][2][4][5][6]
Molecular Formula	C ₃₀ H ₄₈ O ₅	[1][2][4][6][7]
Molecular Weight	488.70 g/mol	[1][4][6][7][8]
IUPAC Name	(4aS,6aR,6aS,6bR,8aR,9R,10R,11S,12aR,14bS)-10,11-dihydroxy-9-(hydroxymethyl)-2,2,6a,6b,9,12a-hexamethyl-1,3,4,5,6,6a,7,8,8a,10,11,12,13,14b-tetradecahydronicene-4a-carboxylic acid	[4]
Appearance	Solid, Powder	[1][5][9]
Predicted Boiling Point	606.0 ± 55.0 °C	[5]
Predicted Density	1.19 ± 0.1 g/cm ³	[5]
Solubility	Soluble in DMSO. Slightly soluble in Pyridine.	[5]
Storage Conditions	Store at -20°C in a freezer under an inert atmosphere for long-term preservation. Stock solutions can be stored at -20°C for up to two weeks or at -80°C for up to six months.	[5]
Purity	Commercially available with purities ranging from ≥90% to ≥99% as determined by HPLC.	[2][8][9]
XLogP3	5.8	[4]

Biological Activity and Mechanism of Action

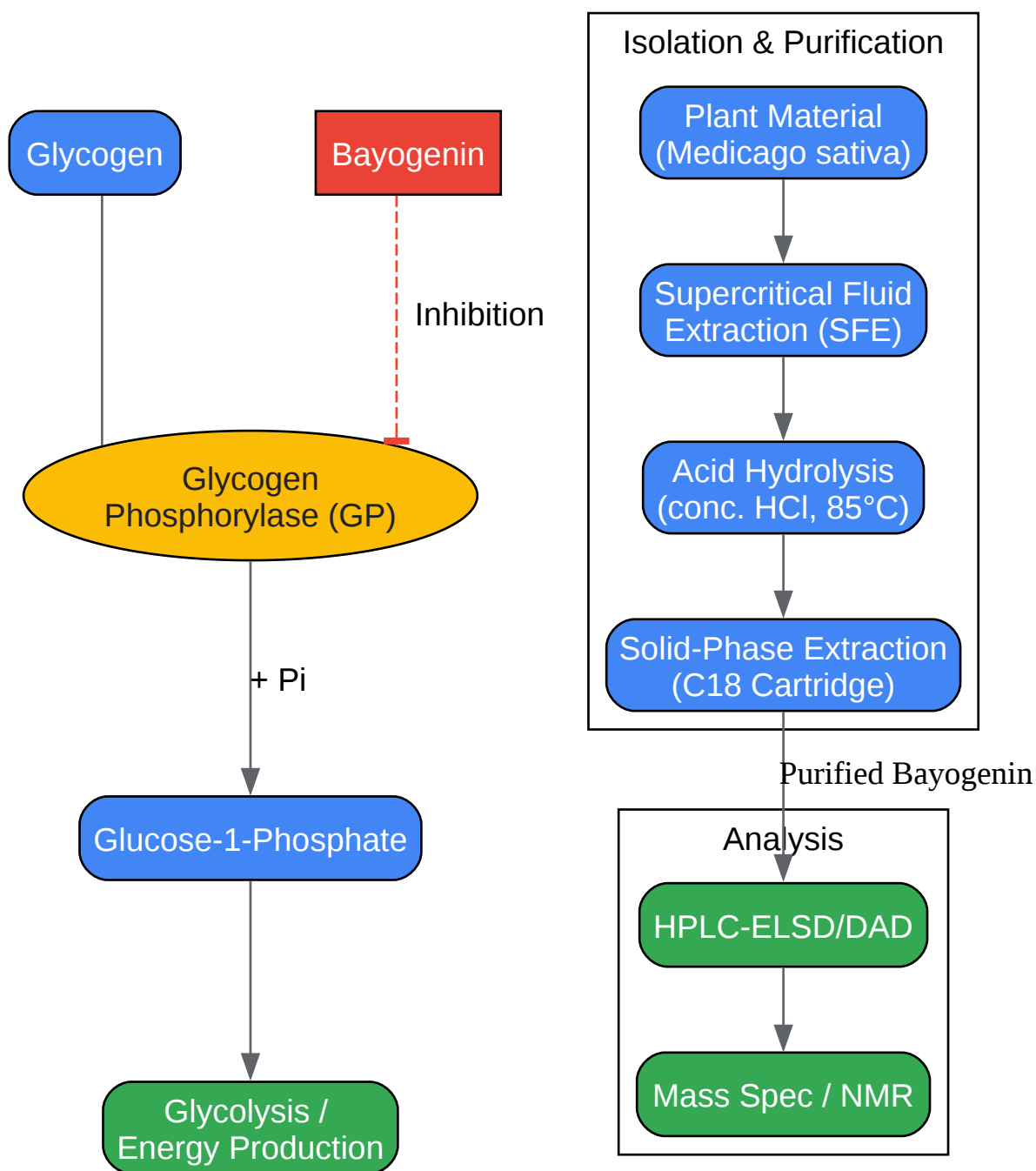
The primary characterized biological activity of **Bayogenin** is the inhibition of glycogen phosphorylase, a key enzyme in the regulation of glucose homeostasis.

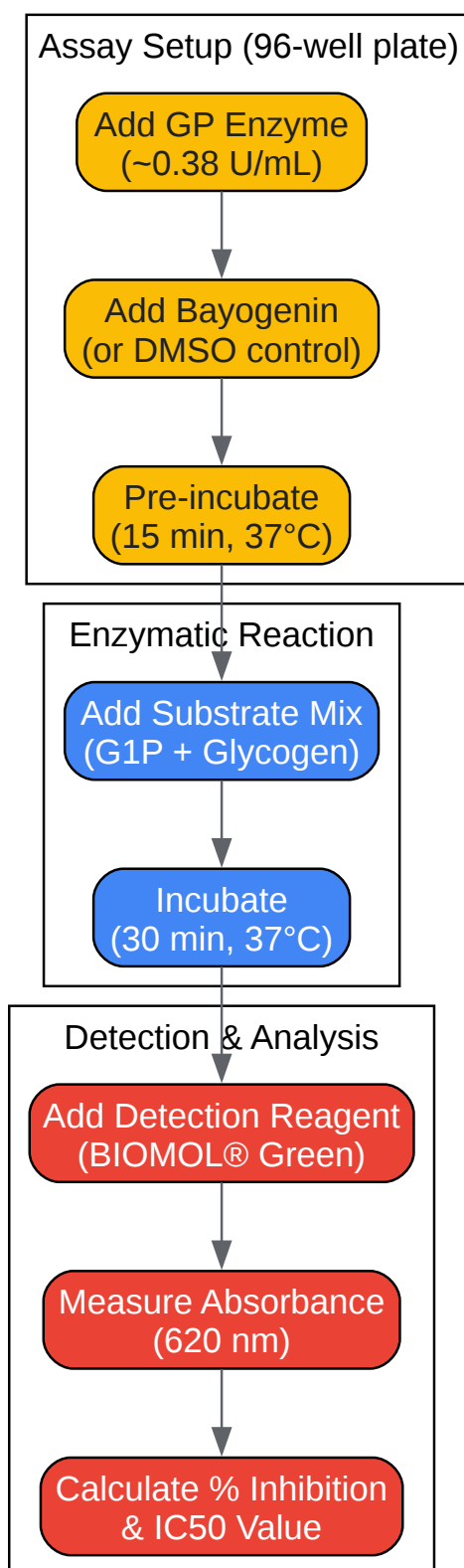
Inhibition of Glycogen Phosphorylase

Glycogen phosphorylase (GP) catalyzes the rate-limiting step in glycogenolysis, the breakdown of glycogen to glucose-1-phosphate. By inhibiting this enzyme, **Bayogenin** can modulate cellular glucose release, making it a molecule of interest in metabolic disease research, particularly for type 2 diabetes. **Bayogenin** exhibits moderate inhibitory potency against rabbit muscle glycogen phosphorylase a (RMGPa).[1]

Target Enzyme	Inhibitory Potency (IC ₅₀)	Citation(s)
Rabbit Muscle Glycogen Phosphorylase a	68 µM	[1]
Glycogen Phosphorylase (general)	53 - 103 µmol/L	[2]

The inhibitory action of **Bayogenin** on the glycogenolysis pathway is illustrated below.





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- To cite this document: BenchChem. [An In-depth Technical Guide to Bayogenin (CAS: 6989-24-8)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b190646#bayogenin-cas-number-6989-24-8-properties]

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